

Application Notes and Protocols: In Vitro Renin Inhibition Assay for SR 43845

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Compound of Interest		
Compound Name:	SR 43845	
Cat. No.:	B1681100	Get Quote

These application notes provide a detailed protocol for determining the in vitro inhibitory activity of **SR 43845** against renin using a fluorescence resonance energy transfer (FRET)-based assay. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Renin is an aspartyl protease that plays a critical role in the renin-angiotensin system (RAS) by catalyzing the conversion of angiotensinogen to angiotensin I, the rate-limiting step in this pathway.[1] The RAS is a key regulator of blood pressure and electrolyte balance.

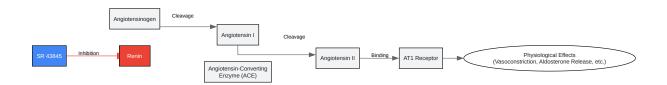
Dysregulation of the RAS can lead to hypertension, making renin a significant therapeutic target.[1][2] **SR 43845** is a potent renin inhibitor with a reported IC50 value in the picomolar range (10⁻¹¹ mol/l for human and primate plasma renin), making it a valuable tool for hypertension research.[3][4]

This document outlines a robust and sensitive in vitro assay protocol for characterizing the inhibitory potential of **SR 43845** and similar compounds. The assay is based on the cleavage of a fluorogenic substrate by renin, which can be monitored using a fluorescence plate reader.[1] [5][6]

Signaling Pathway

The renin-angiotensin system is a cascade of enzymatic reactions that regulates vital physiological processes. The diagram below illustrates the central role of renin in this pathway.





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Figure 1: The Renin-Angiotensin Signaling Pathway and the inhibitory action of SR 43845.

Experimental Protocol: In Vitro Renin Inhibition Assay

This protocol is adapted from commercially available renin assay kits and established methodologies.[1][5][6][7][8] It is designed for a 96-well plate format, suitable for high-throughput screening.

Materials and Reagents



Reagent	Supplier	Catalog No. (Example)	Storage
Recombinant Human Renin	BPS Bioscience	80200	-80°C
Fluorogenic Renin Substrate	Cayman Chemical	10006872	-80°C
(e.g., Arg- Glu(EDANS)-Ile-His- Pro-Phe-His-Leu-Val- Ile-His-Thr- Lys(Dabcyl)-Arg)			
Renin Assay Buffer (50 mM Tris-HCl, pH 8.0, 100 mM NaCl)	Cayman Chemical	10006870	-80°C (diluted)
SR 43845	MedChemExpress	HY-108423	-20°C (solid)
Aliskiren (Positive Control Inhibitor)	BPS Bioscience	27300	-20°C
DMSO (Anhydrous)	Sigma-Aldrich	D2650	Room Temperature
Black, flat-bottom 96- well microplate	Corning	3915	Room Temperature

Equipment

- Fluorescence microplate reader with excitation and emission wavelengths of approximately 340 nm and 490-510 nm, respectively (for EDANS/Dabcyl substrates).[6][7] Other FRET pairs may require different wavelengths (e.g., Ex/Em = 540/590 nm or 490/520 nm).[1][9]
- Standard laboratory equipment (pipettes, tubes, etc.)
- 37°C incubator

Reagent Preparation

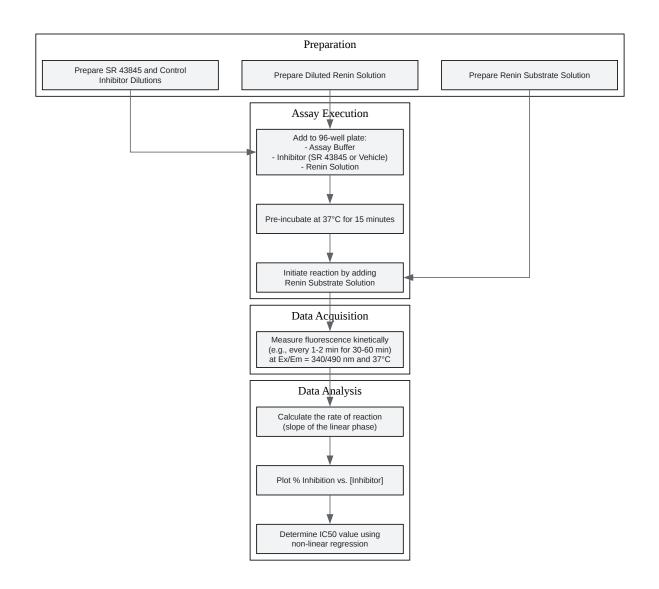


- Renin Assay Buffer (1X): Dilute the 10X stock to 1X with HPLC-grade water. For example,
 mix 3 mL of 10X buffer with 27 mL of water.[6] Store on ice during use.
- Recombinant Human Renin: Thaw the enzyme on ice. Just before use, dilute the renin to the
 desired concentration in 1X Renin Assay Buffer. The final concentration will depend on the
 specific activity of the enzyme lot and should be optimized to yield a linear reaction rate for at
 least 30-60 minutes. A starting point could be a 1:20 dilution.[6] Keep the diluted enzyme on
 ice.
- Fluorogenic Renin Substrate: The substrate is typically provided in DMSO. Thaw and keep on ice, protected from light. The final concentration in the assay is typically around 10 μ M.[6]
- SR 43845 Stock Solution: Prepare a 10 mM stock solution of SR 43845 in DMSO.
- **SR 43845** Dilutions: Perform serial dilutions of the **SR 43845** stock solution in 1X Renin Assay Buffer to achieve a range of concentrations for IC50 determination. Given the high potency of **SR 43845**, dilutions should span from the nanomolar to picomolar range.
- Positive Control (Aliskiren): Prepare a stock solution and serial dilutions of a known renin inhibitor like Aliskiren in the same manner as SR 43845.[5]

Assay Procedure

The following workflow outlines the steps for conducting the renin inhibition assay.





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Figure 2: Experimental workflow for the in vitro renin inhibition assay.



- Plate Setup: Add the following to the wells of a black 96-well plate:
 - Inhibitor Wells: 10 μL of SR 43845 dilution and 150 μL of 1X Renin Assay Buffer.
 - Positive Control Wells: 10 μL of Aliskiren dilution and 150 μL of 1X Renin Assay Buffer.
 - 100% Activity Wells (Vehicle Control): 10 μL of vehicle (e.g., 1% DMSO in assay buffer)
 and 150 μL of 1X Renin Assay Buffer.
 - Blank Wells (No Enzyme): 160 μL of 1X Renin Assay Buffer.
- Enzyme Addition: Add 20 μL of the diluted renin solution to the inhibitor, positive control, and 100% activity wells.
- Pre-incubation: Gently shake the plate for 10 seconds and pre-incubate at 37°C for 15 minutes. This allows the inhibitor to bind to the enzyme before the substrate is added.
- Reaction Initiation: Add 20 μL of the renin substrate to all wells.
- Fluorescence Measurement: Immediately place the plate in a fluorescence microplate reader pre-heated to 37°C. Measure the fluorescence in kinetic mode, with readings taken every 1-2 minutes for 30-60 minutes.

Data Analysis and Presentation Calculation of Percent Inhibition

- Determine the rate of reaction (V) for each well by calculating the slope of the linear portion of the fluorescence versus time curve (RFU/min).
- Calculate the percent inhibition for each inhibitor concentration using the following formula:

% Inhibition = [1 - (V inhibitor / V vehicle)] * 100

Where:

- V_inhibitor is the reaction rate in the presence of the inhibitor.
- V vehicle is the reaction rate of the 100% activity control (vehicle).



IC50 Determination

Plot the percent inhibition against the logarithm of the inhibitor concentration. Determine the IC50 value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, by fitting the data to a non-linear regression curve (e.g., log(inhibitor) vs. response -- variable slope).

Data Presentation

Summarize the quantitative data in a clear and structured table for easy comparison.

Table 1: In Vitro Renin Inhibition Data for SR 43845

Compound	IC50 (M)	Assay Conditions	Source
SR 43845	1.0 x 10 ⁻¹¹	Human and Primate Plasma Renin	[3]
Aliskiren (Control)	Example: 2.0 x 10 ⁻⁹	Recombinant Human Renin, FRET Substrate	[5]

Note: The IC50 value for Aliskiren is an example and should be determined experimentally as a control.

Table 2: Typical Assay Plate Layout



Well	Contents	
A1-A3	Blank (No Enzyme)	
B1-B3	100% Activity (Vehicle Control)	
C1-C3	SR 43845 - Concentration 1	
D1-D3	SR 43845 - Concentration 2	
E1-E3	SR 43845 - Concentration 3 (and so on)	
F1-F3	Aliskiren (Positive Control) - Concentration 1	
G1-G3	Aliskiren (Positive Control) - Concentration 2 (and so on)	

Troubleshooting



Issue	Possible Cause	Solution
Low Signal or No Activity	Inactive enzyme or substrate.	Ensure proper storage and handling of reagents. Avoid repeated freeze-thaw cycles.
Incorrect filter settings on the plate reader.	Verify the excitation and emission wavelengths are correct for the FRET substrate used.	
High Background Fluorescence	Autofluorescence of the test compound.	Run a control with the compound and substrate but no enzyme to measure background.
Contaminated buffer or plate.	Use fresh, high-quality reagents and plates.	
Non-linear Reaction Rate	Substrate depletion or enzyme instability.	Optimize enzyme and substrate concentrations. Ensure the assay is read within the linear phase.
Inconsistent Results	Pipetting errors or improper mixing.	Ensure accurate pipetting and gently shake the plate after adding reagents.
Temperature fluctuations.	Pre-warm the plate reader to 37°C and maintain a constant temperature during the assay.	

By following this detailed protocol, researchers can accurately determine the in vitro inhibitory potency of **SR 43845** and other novel renin inhibitors.

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